

# Picrasidine M: Uncharted Territory in Cell Signaling Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Picrasidine M*

Cat. No.: *B1677792*

[Get Quote](#)

Despite a comprehensive search of available scientific literature, there is currently no specific information regarding the use of **Picrasidine M** as a tool compound in cell signaling research. While other alkaloids isolated from the *Picrasma* genus, such as Picrasidine G, J, and S, have been studied for their effects on various signaling pathways, **Picrasidine M** remains an uncharacterized molecule in this context.

Alkaloids derived from *Picrasma quassioides* have demonstrated a range of biological activities, including anti-inflammatory and anti-cancer effects. These activities are often attributed to their modulation of key signaling cascades within the cell. For instance, studies on related Picrasidine compounds have implicated their involvement in pathways such as NF- $\kappa$ B, MAPK, and ERK.

The NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a crucial regulator of the immune response and inflammation.[1][2] Dysregulation of this pathway is linked to numerous inflammatory diseases.[3][4] Several natural compounds have been shown to modulate NF- $\kappa$ B signaling, making it a prominent target for drug discovery.[5]

Similarly, the MAPK (mitogen-activated protein kinase) and ERK (extracellular signal-regulated kinase) pathways are fundamental in regulating cell proliferation, differentiation, and survival.[6][7] The ability of certain Picrasidine alkaloids to influence these pathways has made them subjects of interest in cancer research.[6][7]

Furthermore, recent research has highlighted the role of other Picrasidine compounds, like Picrasidine S, in modulating immune responses through the cGAS-IFN-I pathway, suggesting

potential applications as vaccine adjuvants.[8]

While the existing body of research on Picrasidine alkaloids provides a foundation for understanding their potential as modulators of cell signaling, the specific activities of **Picrasidine M** are yet to be elucidated. Without experimental data on its mechanism of action, target proteins, or effects on cellular processes, it is not possible to provide detailed application notes, experimental protocols, or quantitative data summaries for this particular compound.

Future research is required to isolate and characterize **Picrasidine M** and to investigate its potential interactions with cellular signaling pathways. Such studies would be essential to determine if **Picrasidine M** holds similar promise to its chemical relatives as a valuable tool for researchers, scientists, and drug development professionals. Until such data becomes available, the role of **Picrasidine M** in the vast landscape of cell signaling remains an open question.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scielo.br [scielo.br]
- 2. scielo.br [scielo.br]
- 3. NF- $\kappa$ B Signaling and Inflammation—Drug Repurposing to Treat Inflammatory Disorders? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. Picrasidine J, a Dimeric  $\beta$ -Carboline-Type Alkaloid from *Picrasma quassioides*, Inhibits Metastasis of Head and Neck Squamous Cell Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Picrasidine J, a Dimeric  $\beta$ -Carboline-Type Alkaloid from *Picrasma quassioides*, Inhibits Metastasis of Head and Neck Squamous Cell Carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. Picrasidine S Induces cGAS-Mediated Cellular Immune Response as a Novel Vaccine Adjuvant - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Picrasidine M: Uncharted Territory in Cell Signaling Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677792#picrasidine-m-as-a-tool-compound-in-cell-signaling-research]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)